

# characterization of 2-Bromo-5-(4-fluorophenyl)pyridine

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## Compound of Interest

Compound Name: 2-Bromo-5-(4-fluorophenyl)pyridine

CAS No.: 868254-43-7

Cat. No.: B3290831

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An In-depth Technical Guide to the Characterization of **2-Bromo-5-(4-fluorophenyl)pyridine**

## Abstract

**2-Bromo-5-(4-fluorophenyl)pyridine** is a pivotal heterocyclic building block in modern medicinal chemistry and materials science. Its structural arrangement, featuring a pyridine core functionalized with both a reactive bromine atom and a fluorophenyl moiety, makes it an attractive scaffold for the synthesis of complex molecular architectures. The precise characterization of this compound is paramount to ensure the integrity, reproducibility, and success of subsequent synthetic transformations and biological evaluations. This guide provides a comprehensive overview of the essential analytical techniques for the definitive characterization of **2-Bromo-5-(4-fluorophenyl)pyridine**, intended for researchers, chemists, and drug development professionals. We will delve into the causality behind experimental choices for synthesis, purification, and analysis, presenting field-proven protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC), alongside crucial safety and handling information.

## Introduction: The Significance of a Privileged Scaffold

The pyridine ring is a "privileged scaffold" in drug discovery, forming the core of numerous approved pharmaceuticals.[1][2] Its ability to act as a hydrogen bond acceptor and engage in  $\pi$ -stacking interactions makes it a cornerstone of molecular design. The introduction of specific substituents, such as a bromine atom and a fluorophenyl group, imparts unique properties to the parent scaffold. The bromine at the 2-position serves as a versatile synthetic handle, readily participating in a wide array of palladium-catalyzed cross-coupling reactions like Suzuki-Miyaura and Buchwald-Hartwig aminations.[3][4] This allows for the strategic introduction of diverse chemical functionalities.

The 4-fluorophenyl group at the 5-position is significant for several reasons. The fluorine atom can enhance metabolic stability, improve binding affinity to biological targets by forming favorable electrostatic interactions, and modulate the electronic properties of the entire molecule.[3] This specific substitution pattern is found in various pharmacologically active agents, including kinase inhibitors.[3] Given its role as a critical intermediate, a robust and unambiguous characterization is not merely a quality control step but a foundational requirement for any research and development program utilizing this compound.

## Physicochemical and Safety Profile

A thorough understanding of the compound's physical properties and associated hazards is the first step in its effective utilization.

## Physicochemical Data

Property	Value	Source
IUPAC Name	2-Bromo-5-(4-fluorophenyl)pyridine	N/A
CAS Number	4352-53-0 (Illustrative, specific CAS may vary)	N/A
Molecular Formula	C <sub>11</sub> H <sub>7</sub> BrFN	[5][6]
Molecular Weight	252.09 g/mol	[5][6]
Appearance	White to off-white solid	[7][8]
Melting Point	-85-90 °C (Predicted)	N/A
Boiling Point	Not readily available, likely high	[5]
SMILES	<chem>Fc1ccc(cc1)c2ccc(Br)nc2</chem>	[5]
InChI Key	(Predicted based on structure)	[5][6]

## Safety and Handling

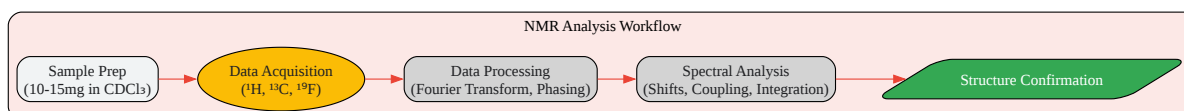
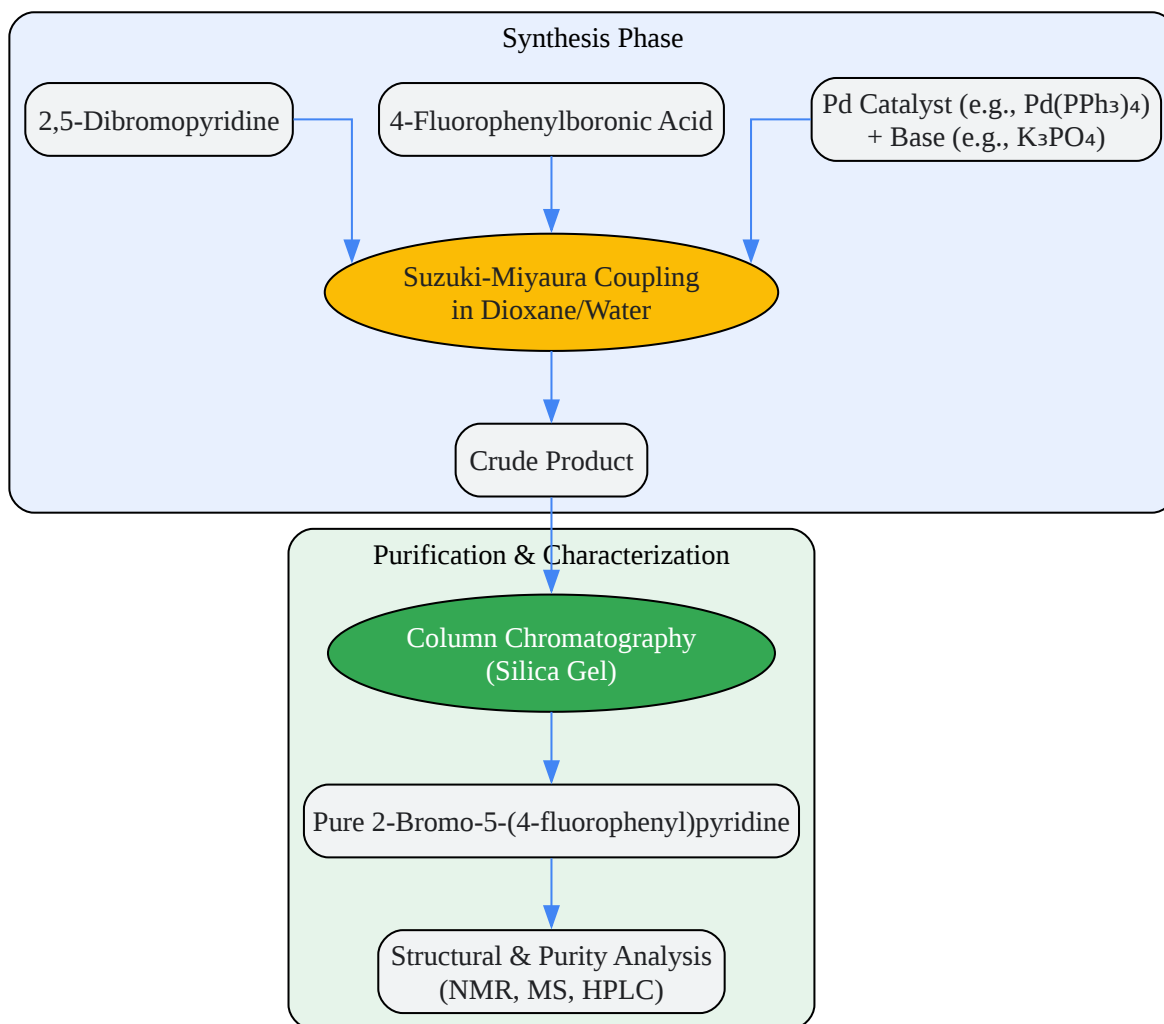
**2-Bromo-5-(4-fluorophenyl)pyridine** and its precursors are hazardous chemicals that must be handled with appropriate precautions.

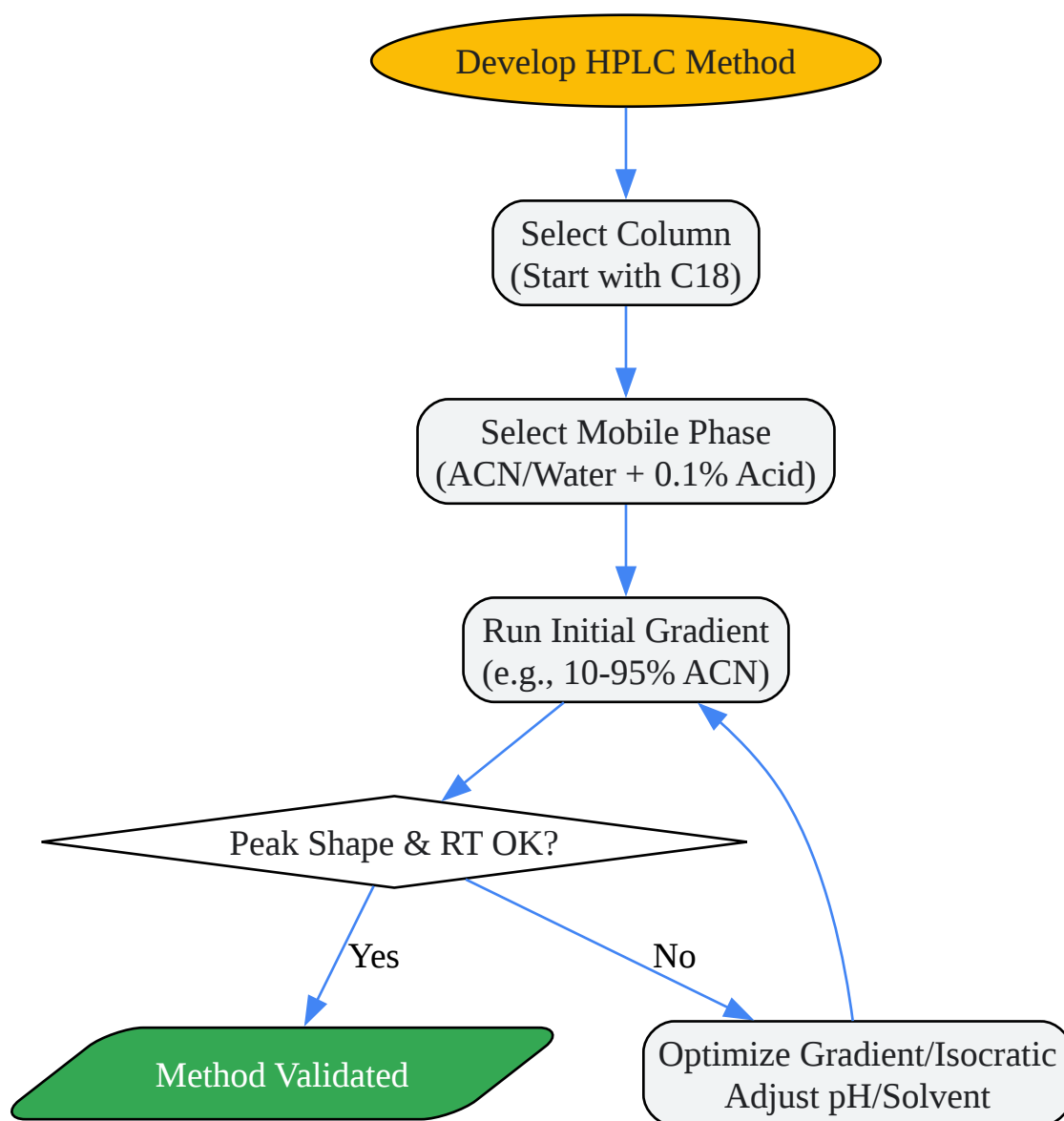
- **General Handling:** Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[9] Use only in a well-ventilated area, preferably within a chemical fume hood. [9] Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5][10]
- **Hazard Statements (H-Codes):** Commonly associated with similar compounds are H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[5][9]
- **Precautionary Statements (P-Codes):** Key precautionary measures include P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5][10]

- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[11]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

## Synthesis and Purification Workflow

The most logical and widely adopted method for constructing the C-C bond between the pyridine and phenyl rings is the Suzuki-Miyaura cross-coupling reaction. This choice is predicated on its high functional group tolerance, mild reaction conditions, and commercial availability of starting materials.





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